

Standard Operating Procedure: Disposal of OD1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OD1

Cat. No.: B1151271

[Get Quote](#)

Purpose

This document provides a standard operating procedure (SOP) for the safe and compliant disposal of the substance designated as **OD1**. This procedure is designed for researchers, scientists, and drug development professionals. Given that "**OD1**" is not a universally recognized chemical identifier, this SOP outlines a systematic approach to characterize, handle, and dispose of the material in accordance with federal, state, and local regulations. The primary directive is to treat **OD1** as a hazardous waste until its properties are fully understood.

Scope

This SOP applies to all laboratory personnel who handle, store, or are responsible for the disposal of **OD1**.

Personal Protective Equipment (PPE)

At a minimum, the following PPE must be worn when handling **OD1**:

- Safety glasses with side shields or chemical splash goggles
- Chemical-resistant gloves (nitrile or neoprene recommended, consult the Safety Data Sheet for specific recommendations)
- Laboratory coat

Pre-Disposal Procedures: Waste Characterization

Before disposal, the hazardous characteristics of **OD1** must be determined. This is a critical step to ensure proper segregation and disposal.

4.1 Locate the Safety Data Sheet (SDS): The SDS for **OD1** is the primary source of information regarding its physical and chemical properties, toxicity, and disposal considerations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) All personnel must have ready access to the SDS, either in a physical binder or electronically.[\[5\]](#) If the SDS is not available, contact the manufacturer or supplier to obtain one.[\[4\]](#)

4.2 Hazardous Waste Identification: If the SDS is unavailable or incomplete, the waste must be characterized according to the Resource Conservation and Recovery Act (RCRA) criteria.[\[6\]](#) This involves determining if the waste exhibits any of the following characteristics:

- Ignitability: Can it create fire under certain conditions?[\[7\]](#)
- Corrosivity: Is it an aqueous solution with a pH less than or equal to 2, or greater than or equal to 12.5, or does it corrode steel?[\[7\]](#)[\[8\]](#)
- Reactivity: Is it unstable, explosive, or does it undergo violent change?[\[7\]](#)
- Toxicity: Does it contain contaminants at concentrations that could be harmful if released into the environment?[\[7\]](#)

This determination can be made through generator knowledge of the processes that produced the waste or through analytical testing by a qualified laboratory.[\[9\]](#)

Disposal Procedures

5.1 Waste Segregation: Based on the information from the SDS or waste characterization, segregate **OD1** waste from other chemical waste streams to prevent incompatible reactions.[\[10\]](#)[\[11\]](#)[\[12\]](#) Common segregation practices include:

- Separating acids from bases.
- Keeping oxidizers away from organic solvents.
- Isolating flammable materials from corrosives and oxidizers.[\[10\]](#)

5.2 Waste Container Selection and Labeling:

- Use a container that is compatible with the chemical properties of **OD1** and is in good condition with no leaks or cracks.[\[11\]](#)[\[12\]](#)
- The container must be kept closed except when adding waste.[\[11\]](#)
- Affix a hazardous waste label to the container as soon as the first drop of waste is added.[\[10\]](#)[\[13\]](#)
- The label must include the following information[\[13\]](#):
 - The words "Hazardous Waste."[\[11\]](#)[\[14\]](#)
 - The name and address of the generator (your laboratory).
 - The chemical name(s) of all constituents, without abbreviations.
 - The approximate percentages of each constituent.
 - The physical state of the waste (e.g., solid, liquid).
 - The date accumulation started.
 - The relevant hazard warnings (e.g., flammable, corrosive, toxic).

5.3 Waste Accumulation and Storage:

- Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure secondary containment is used to capture any potential leaks or spills.
- Do not accumulate more than 55 gallons of a particular hazardous waste stream at any one time.

5.4 Requesting Disposal:

- Once the waste container is full or you are ready to dispose of it, schedule a pickup with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous

waste disposal contractor.

- Provide all necessary documentation, including the completed hazardous waste label and a copy of the SDS, if available.

Spill and Emergency Procedures

In the event of a spill or accidental release of **OD1**, follow the procedures outlined in the chemical's SDS. If an SDS is not available, treat the spill as a hazardous material incident.

- **Small Spills:** If you are trained and it is safe to do so, contain the spill using appropriate absorbent materials.
- **Large Spills or Unknown Hazards:** Evacuate the immediate area and contact your institution's emergency response team or EHS.

Data Presentation

Characteristic	Test Method	Regulatory Limit	OD1 Result
Ignitability (Flash Point)	EPA Method 1010A	< 140°F (60°C)	To be determined
Corrosivity (pH)	EPA Method 9040C	≤ 2 or ≥ 12.5	To be determined
Reactivity	Narrative Criteria	Varies	To be determined
Toxicity	TCLP	Varies by contaminant	To be determined

This table should be completed with the specific characteristics of **OD1** once determined.

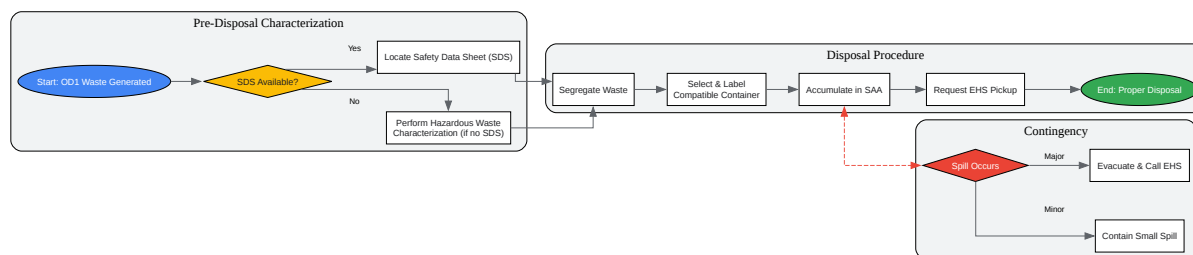
Experimental Protocols

8.1 Determination of pH for Corrosivity:

- Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
- In a well-ventilated fume hood, place a 50 mL sample of liquid **OD1** waste into a clean 100 mL beaker.

- Immerse the calibrated pH electrode in the sample.
- Allow the reading to stabilize and record the pH value.
- Clean the electrode thoroughly according to the manufacturer's instructions.

Mandatory Visualization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hsa.ie [hsa.ie]
- 2. sbnsoftware.com [sbnsoftware.com]

- 3. Safety Data Sheets & Hazardous Substance Fact Sheet | Institutional Planning and Operations [ipo.rutgers.edu]
- 4. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 5. OSHA SDS Guide for Employers & Employees | Stericycle [stericycle.com]
- 6. ergenvironmental.com [ergenvironmental.com]
- 7. leadlab.com [leadlab.com]
- 8. epa.gov [epa.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. Hazardous Chemical Waste | Environmental Health and Safety | CSUSB [csusb.edu]
- 11. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 12. cd1.edb.hkedcity.net [cd1.edb.hkedcity.net]
- 13. Chemical Waste Labeling Procedure | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 14. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of OD1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151271#od1-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com